

(5-Amino-2-methylphenyl)methanol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	(5-Amino-2-methylphenyl)methanol
Cat. No.:	B1267788

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An In-Depth Technical Guide to (5-Amino-2-methylphenyl)methanol

This technical guide provides a comprehensive overview of the chemical and physical properties of **(5-Amino-2-methylphenyl)methanol**, including its molecular weight and formula. It also details a common experimental protocol for its synthesis and illustrates its key role as a chemical intermediate. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Identity and Properties

(5-Amino-2-methylphenyl)methanol, also known as 5-Amino-2-methylbenzyl alcohol, is an aromatic amino alcohol.^[1] Its structural characteristics, featuring an amino group, a methyl group, and a hydroxymethyl group attached to a benzene ring, make it a versatile building block in organic synthesis.^[2]

Quantitative Data Summary

The key molecular and physical properties of **(5-Amino-2-methylphenyl)methanol** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO	[1] [3]
Molecular Weight	137.18 g/mol	[1] [3]
CAS Number	111437-10-6	[1] [3] [4]
Appearance	Light yellow solid	[1]
Solubility	Soluble in Dichloromethane, Ethyl Alcohol, Methanol	[1]

Applications in Synthesis

(5-Amino-2-methylphenyl)methanol serves as a crucial intermediate in the synthesis of more complex molecules. Notably, it is a precursor in the production of 8-Hydroxymethyl Riboflavin, an impurity of Riboflavin (Vitamin B2).[\[1\]](#)[\[2\]](#) Furthermore, it plays a significant role in the pharmaceutical industry as a key component in the preparation of N-(5-amino-2-methylphenyl)-4-(3-pyridyl)-2-pyrimidinamine, an important intermediate for the synthesis of the anticancer drug Imatinib.[\[2\]](#)

Experimental Protocol: Synthesis of **(5-Amino-2-methylphenyl)methanol**

The most common and direct method for the synthesis of **(5-Amino-2-methylphenyl)methanol** is through the selective reduction of the nitro group of (2-methyl-5-nitrophenyl)methanol.[\[2\]](#) Below are two established protocols for this conversion.

Method 1: Catalytic Hydrogenation

- Reaction Setup: In a suitable hydrogenation vessel, dissolve (2-methyl-5-nitrophenyl)methanol in a solvent such as ethanol or methanol.
- Catalyst Addition: Add a catalytic amount of a hydrogenation catalyst, typically Palladium on carbon (Pd/C).
- Hydrogenation: Pressurize the vessel with hydrogen gas (H₂) to a specified pressure.

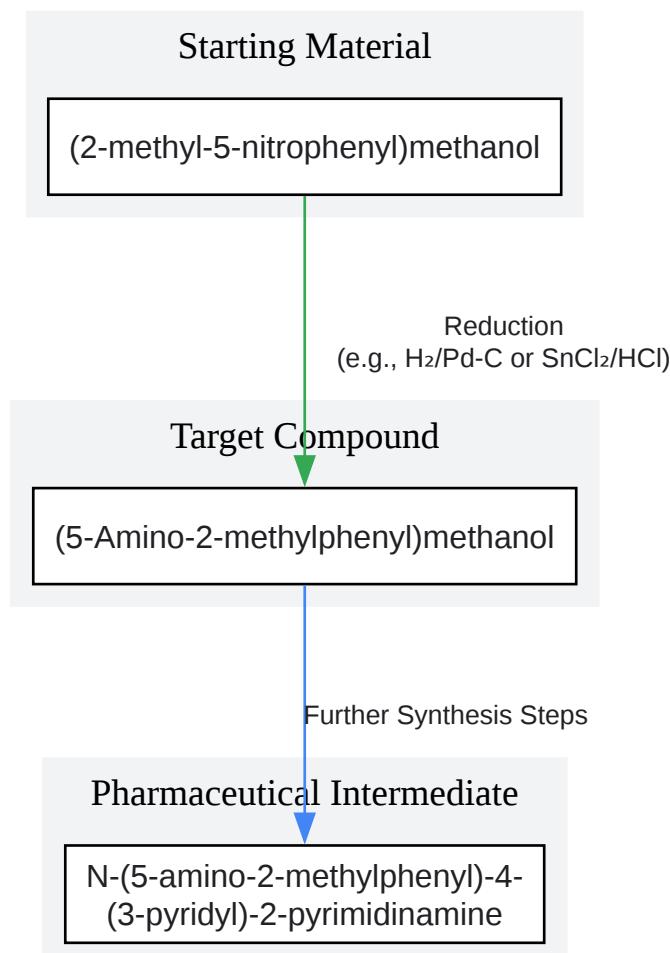
- Reaction Monitoring: Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up: Once the reaction is complete, carefully filter the mixture to remove the catalyst.
- Isolation: Evaporate the solvent from the filtrate under reduced pressure to yield **(5-Amino-2-methylphenyl)methanol**. Further purification can be achieved by recrystallization if necessary.

Method 2: Chemical Reduction

- Reaction Setup: Dissolve (2-methyl-5-nitrophenyl)methanol in a solvent, typically an acidic medium like concentrated hydrochloric acid.
- Reductant Addition: Add a reducing agent, such as stannous chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$), portion-wise to the solution while stirring.
- Reaction Conditions: The reaction is typically carried out at an elevated temperature (e.g., reflux) to ensure complete conversion.
- Neutralization: After the reduction is complete, cool the reaction mixture and neutralize it with a base (e.g., sodium hydroxide solution) to precipitate the product.
- Extraction: Extract the product from the aqueous layer using a suitable organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic extracts, dry over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate under reduced pressure to obtain the crude product. Further purification can be performed by column chromatography or recrystallization.

Logical Workflow: Synthetic Utility

The following diagram illustrates the logical workflow of **(5-Amino-2-methylphenyl)methanol** in a synthetic pathway, showcasing its formation and subsequent conversion to a key pharmaceutical intermediate.



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Caption: Synthetic pathway of **(5-Amino-2-methylphenyl)methanol**.

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- To cite this document: BenchChem. [(5-Amino-2-methylphenyl)methanol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267788#5-amino-2-methylphenyl-methanol-molecular-weight-and-formula>]

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